

Antioxidant Data for Peimisine-Containing Extracts

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Compound Focus: Peimisine

CAS No.: 19773-24-1

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While data for pure **peimisine** is lacking, the following table summarizes the antioxidant activity of total alkaloid extracts from *Fritillaria thunbergii* Miq, which contain **peimisine** along with other alkaloids like peimine and peiminine [1] [2].

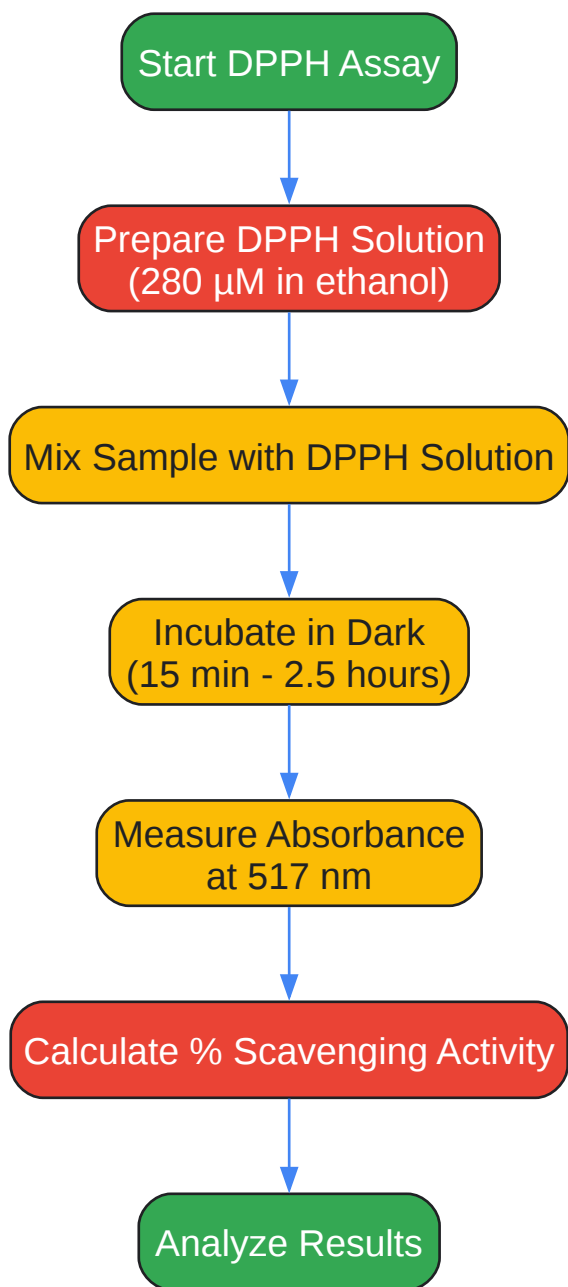
Plant Material	Extract Type	DPPH Radical Scavenging Activity (EC ₅₀)	ABTS Radical Scavenging Activity (EC ₅₀)	FRAP Assay Value	Citation
Bulb of <i>Fritillaria thunbergii</i>	Supercritical Fluid Extract (Total Alkaloids)	5.5 mg/mL	0.3 mg/mL	118.2 mg AAE/100 g	[1] [2]
Flower of <i>Fritillaria thunbergii</i>	Supercritical Fluid Extract (Total Alkaloids)	Data included in study, but specific values not listed in abstract.	Data included in study, but specific values not listed in abstract.	Not Applicable	[3]

Detailed Experimental Protocol for DPPH Assay

The DPPH assay is a standard method used to determine the free radical scavenging ability of antioxidants [4]. Here is a generalized and detailed protocol based on the methodologies from the search results.

- **Principle:** The DPPH (2,2-diphenyl-1-picrylhydrazyl) radical is a stable, purple-colored free radical. When an antioxidant molecule donates an electron or hydrogen atom to DPPH, it becomes reduced, turning yellow. This color change is measurable spectrophotometrically, and the extent of discoloration indicates the radical scavenging capacity of the antioxidant [4].
- **Reagent Preparation:**
 - Prepare a **DPPH solution** by dissolving DPPH in a suitable solvent like ethanol or methanol to a concentration of **280 μM** [5].
- **Procedure:**
 - Mix 2 mL of the sample solution (e.g., the plant extract at various concentrations) with 2 mL of the DPPH solution [6].
 - **Incubate** the mixture in the dark at room temperature for a defined period. Different studies use different times; one optimized protocol specifies **15 minutes** [5], while another uses 2.5 hours [6].
 - After incubation, measure the **absorbance** of the solution at a wavelength of **517 nm** [6] [4]. Anhydrous ethanol is typically used as a blank.
- **Calculation:** The radical scavenging activity is calculated as a percentage using the following formula [6]:
 - **Scavenging Activity (%) = [(A₀ - A₁) / A₀] × 100%**
 - Where:
 - **A₀** is the absorbance of the control (DPPH solution without sample).
 - **A₁** is the absorbance of the DPPH solution with the sample.

The diagram below illustrates the workflow of the DPPH assay.



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Suggestions for Finding Specific Data

To obtain the specific DPPH data for **peimisine** you require, consider these approaches:

- **Consult Specialized Databases:** Search in-depth scientific databases like SciFinder, Reaxys, or Google Scholar for journal articles that focus specifically on the isolation and bioactivity of **peimisine**.

- **Broaden Search Terms:** Use search queries such as "**peimisine** antioxidant activity," "**peimisine** free radical scavenging," or "isolated **peimisine** DPPH" to find studies that may have tested the pure compound.
- **Review Related Compounds:** As shown in the table, **peimisine** is often found with peimine and peiminine. Examining the activity of these related alkaloids may provide useful comparative insights.

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References

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